

Chemical Profile: 2-Bromo-1-octene vs. 8-Bromo-1-octene**Author:** Smolecule Technical Support Team. **Date:** February 2026**Compound Focus: 2-Bromo-1-octene**

CAS No.: 13249-60-0

Cat. No.: S763700

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The table below compares the available information for the two isomers.

Property	2-Bromo-1-octene	8-Bromo-1-octene
CAS Number	13249-60-0 [1] [2]	2695-48-9 [3] [4]
Molecular Formula	C ₈ H ₁₅ Br [1] [2] [5]	C ₈ H ₁₅ Br [3] [4]
Molecular Weight	191.11 g/mol [1] [5]	191.11 g/mol [3] [4]
Purity Available	95%, 97% [1] [5]	97% [3] [4]
Physical Form	Information not available in search results	Liquid [3] [4]
Density	1.133 - 1.134 g/cm ³ (estimate) [2] [5]	1.139 g/mL at 25°C [3] [4]
Refractive Index	1.407 - 1.462 (estimate) [2] [5]	n ₂₀ /D 1.467 [3]
Boiling Point	183.8 - 183.9°C (estimate) [2] [5]	92°C at 24 mmHg [4]
Documented Applications	Preparation product: 2,4-Octadiene [5]	Polymerizable ligand for quantum dot-labelled polymer beads; Grignard reagent for natural product synthesis

Property	2-Bromo-1-octene	8-Bromo-1-octene
		[3] [4]

Protocol for 8-Bromo-1-octene in Polymer Bead Synthesis

While direct applications for **2-Bromo-1-octene** are not found, the following protocol is adapted from documented uses of its isomer, **8-Bromo-1-octene**, which can serve as a reference for potential applications [3] [4].

Application Note

Title: Synthesis of Quantum Dot-Labelled Polymer Beads Using 8-Bromo-1-octene as a Polymerizable Ligand Precursor **Objective:** To incorporate functionalized quantum dots into polymer beads via co-polymerization with a ligand derived from 8-Bromo-1-octene, enhancing optical properties for bio-imaging or tracking.

Materials

- **Primary Material:** 8-Bromo-1-octene (97%) [3] [4]
- **Monomer:** Styrene, Divinylbenzene (as cross-linker)
- **Initiator:** Azobisisobutyronitrile (AIBN)
- **Solvent:** Toluene
- **Quantum Dots:** CdSe/ZnS core-shell, or similar
- **Other Reagents:** Magnesium (Mg) turnings, Tetrahydrofuran (THF, anhydrous)

Experimental Procedure

Step 1: Synthesis of the Grignard Reagent from 8-Bromo-1-octene

- **Setup:** Assemble a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).

- **Reaction:** Add magnesium turnings (1.2 equiv) to the flask. Introduce anhydrous THF and cool the mixture to 0°C.
- **Addition:** Slowly add a solution of 8-Bromo-1-octene (1.0 equiv) in anhydrous THF dropwise to the stirred magnesium suspension.
- **Monitoring:** Allow the reaction to warm to room temperature and stir until the reaction initiation is complete (typically indicated by cloudiness and reflux). Then, heat the mixture to 40-50°C and stir for 2 hours until most of the magnesium is consumed.
- **Completion:** The resulting solution is the **7-octenylmagnesium bromide** Grignard reagent, which should be used immediately in the next step.

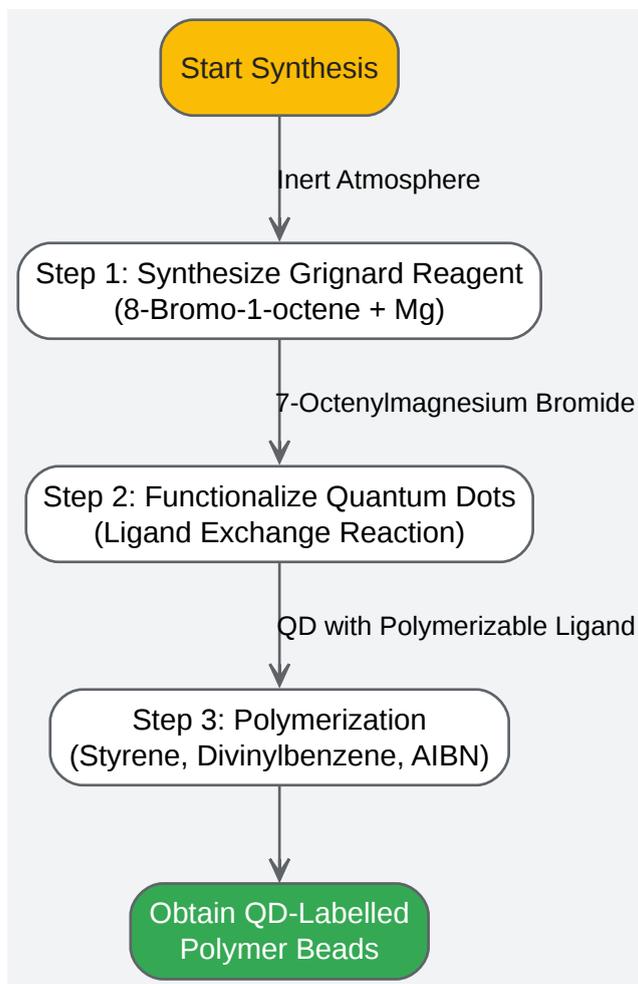
Step 2: Functionalization of Quantum Dots (QDs)

- **Ligand Exchange:** In a separate flask, disperse the quantum dots in a suitable solvent (e.g., hexane).
- **Reaction:** Add the freshly prepared 7-octenylmagnesium bromide Grignard reagent dropwise to the QD dispersion. The goal is for the Grignard reagent to react with the native ligands on the QD surface, introducing the polymerizable terminal alkene group.
- **Purification:** Stir the mixture for 12-24 hours at room temperature. Precipitate the functionalized QDs by adding a polar solvent (e.g., methanol), isolate them via centrifugation, and re-disperse in a small volume of toluene.

Step 3: Polymerization Synthesis of QD-Labelled Beads

- **Mixture Preparation:** In a vial, combine the following in toluene:
 - Functionalized QDs (from Step 2)
 - Styrene monomer
 - Divinylbenzene (cross-linker)
 - AIBN (initiator)
- **Polymerization:** Purge the mixture with an inert gas for 10 minutes to remove oxygen. Seal the vial and place it in a heated water bath or oil bath at 70°C for 12-24 hours.
- **Work-up:** After polymerization, collect the polymer beads by filtration. Wash thoroughly with toluene and methanol to remove any unreacted monomers and unencapsulated QDs.

The following workflow diagram illustrates the key synthesis steps.



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Characterization and Analysis

- **NMR Spectroscopy:** Confirm the structure of intermediates and the final polymer.
- **Size Exclusion Chromatography (SEC):** Determine the molecular weight and distribution of the polymer [6].
- **Spectroscopy:** Use UV-Vis and fluorescence spectroscopy to verify the incorporation and optical properties of the QDs.
- **Microscopy:** Analyze the morphology and dispersion of the QDs within the polymer beads using techniques like TEM or SEM.

Safety and Handling Information

The following table summarizes key safety information for 8-Bromo-1-octene, which should be strictly adhered to in a laboratory setting [3] [4].

Aspect	Specification
Hazard Statements	Causes skin irritation, causes serious eye irritation, may cause respiratory irritation, combustible liquid [4].
Precautionary Measures	Wear eyeshields and gloves. Use in a well-ventilated area. Use explosion-proof equipment. Avoid contact with oxidizing agents [3] [4].
Storage Conditions	Store in a cool, dry place in a tightly closed container. Classified as a combustible liquid [3] [4].
Flash Point	78 °C (172.4 °F) - closed cup [3].

Research Implications and Conclusion

The absence of specific polymer applications for **2-Bromo-1-octene** suggests it may be a specialty chemical used in early-stage research or for specific, narrow synthetic pathways. Its documented preparation product, 2,4-Octadiene, indicates its potential use in synthesizing conjugated dienes, which are important monomers in polymer chemistry [5].

For researchers, the well-documented utility of **8-Bromo-1-octene** provides a strong conceptual framework. The terminal alkene and bromine functionality make it highly valuable for:

- **Introduction of Polymerizable Groups:** As a precursor for Grignard reactions to create ligands or co-monomers [3].
- **Chain Extension:** Serving as a building block to incorporate an 8-carbon chain with a terminal alkene into larger, more complex molecules, including pharmaceutical compounds [4].
- **Synthesis of Functional Polymers:** Creating polymers with specific side chains or end-groups for advanced materials.

References

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